

# An In-depth Technical Guide to the Physicochemical Properties of 2-Acetamidophenol

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## Compound of Interest

Compound Name: 2-Acetamidophenol

Cat. No.: B1594496

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## Introduction

**2-Acetamidophenol**, also known as N-(2-hydroxyphenyl)acetamide or o-hydroxyacetanilide, is a positional isomer of the widely used analgesic and antipyretic drug, paracetamol (4-acetamidophenol).<sup>[1][2]</sup> It is recognized as a member of the phenols and a member of the acetamides.<sup>[1][2]</sup> While not as commercially prominent as its para-isomer, **2-acetamidophenol** is of significant interest to researchers. It is considered an impurity of Acetaminophen and is used as a raw material in the manufacturing of various industrial organic chemicals.<sup>[1]</sup> Furthermore, studies have indicated that **2-acetamidophenol** possesses anti-inflammatory, anti-arthritic, and anti-platelet aggregation properties, making it a compound of interest in drug discovery and development.<sup>[2]</sup> It has also been identified as an apoptosis inducer and an antineoplastic agent.<sup>[2]</sup>

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Acetamidophenol**, offering detailed data, experimental protocols, and visual workflows to support research and development activities.

## Physicochemical Properties

The key physicochemical properties of **2-Acetamidophenol** are summarized in the tables below for easy reference and comparison.

**Table 1: General and Physical Properties**

Property	Value	Source(s)
Appearance	White, off-white to beige or light brown powder/crystalline solid.	[1][3]
Melting Point	205-210 °C	[1][4]
207-210 °C	[5]	
209 °C	[3]	
Boiling Point	343.1 °C at 760 mmHg	[5]
273.17 °C (rough estimate)	[1][3]	
Density	1.249 g/cm <sup>3</sup>	[5]
1.2023 g/cm <sup>3</sup> (rough estimate)	[1][3]	
Refractive Index	1.618	[5]
1.5810 (estimate)	[1]	
Flash Point	161.3 °C	[3][5]
Vapor Pressure	3.64E-05 mmHg at 25°C	[3]

**Table 2: Chemical Identifiers and Molecular Properties**

Property	Value	Source(s)
CAS Number	614-80-2	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	151.16 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
IUPAC Name	N-(2-hydroxyphenyl)acetamide	<a href="#">[2]</a>
Synonyms	2'-Hydroxyacetanilide, N-(2-Hydroxyphenyl)acetamide, o-Hydroxyacetanilide, Orthocetamol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
InChI Key	ADVGKWPZRIDURE-UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[4]</a>
SMILES	<chem>CC(=O)Nc1ccccc1O</chem>	<a href="#">[2]</a> <a href="#">[4]</a>
pKa	9.35 ± 0.35 (Predicted)	<a href="#">[1]</a> <a href="#">[7]</a>
LogP	1.42360	<a href="#">[5]</a>

**Table 3: Solubility Profile**

Solvent	Solubility	Source(s)
Water	Slightly soluble in cold water, soluble in hot water.	[1][3][8]
Ethanol	Soluble	[1][3][8]
Methanol	Slightly soluble	[3][9]
DMSO	≥28.5 mg/mL	
Alkaline Solutions	Soluble	[9]
Acetone	Soluble	
Ethyl Acetate	Soluble	[8]
Ethylene Dichloride	Soluble	[8]
Dimethylformamide	Soluble	[8]

## Experimental Protocols

This section outlines the general methodologies for determining the key physicochemical properties of solid organic compounds like **2-Acetamidophenol**.

### Melting Point Determination

The melting point is a critical indicator of purity. A sharp melting range close to the literature value suggests a high-purity sample, while a broad and depressed melting range indicates the presence of impurities.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if sample needs to be powdered)

#### Procedure:

- **Sample Preparation:** Ensure the **2-Acetamidophenol** sample is completely dry and finely powdered.
- **Capillary Loading:** Tap the open end of a capillary tube into the powdered sample to collect a small amount of material. Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus.
- **Heating:** If the approximate melting point is known, heat the apparatus rapidly to about 15-20°C below this temperature. Then, reduce the heating rate to 1-2°C per minute to allow for accurate observation.
- **Observation:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- **Final Reading:** Continue heating slowly and record the temperature at which the last crystal melts (the end of the melting range).
- **Reporting:** The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting.

## Solubility Determination

Solubility tests are fundamental for understanding a compound's behavior in various solvents, which is crucial for reaction setup, purification, and formulation.

#### Apparatus:

- Small test tubes
- Vortex mixer or glass stirring rod
- Graduated pipettes or cylinders

- Balance

#### Procedure:

- Sample Preparation: Weigh a specific amount of **2-Acetamidophenol** (e.g., 25 mg) and place it into a small test tube.
- Solvent Addition: Add a measured volume of the desired solvent (e.g., 0.75 mL) to the test tube in small portions.
- Mixing: After each addition, vigorously shake or vortex the test tube to facilitate dissolution.
- Observation: Observe if the solid dissolves completely. If it does, the compound is classified as soluble in that solvent at the tested concentration.
- Incremental Addition: If the solid does not dissolve, continue adding small, measured volumes of the solvent, mixing thoroughly after each addition, until the solid dissolves or a practical volume limit is reached.
- Quantification: The solubility can be expressed qualitatively (soluble, slightly soluble, insoluble) or quantitatively (e.g., in mg/mL) by recording the total volume of solvent required to dissolve the initial mass of the compound.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. For a solid sample like **2-Acetamidophenol**, the Thin Solid Film or KBr pellet method is commonly used.

#### Apparatus:

- FTIR spectrometer
- Salt plates (e.g., NaCl or KBr) or KBr pellet press kit
- Spatula
- Agate mortar and pestle

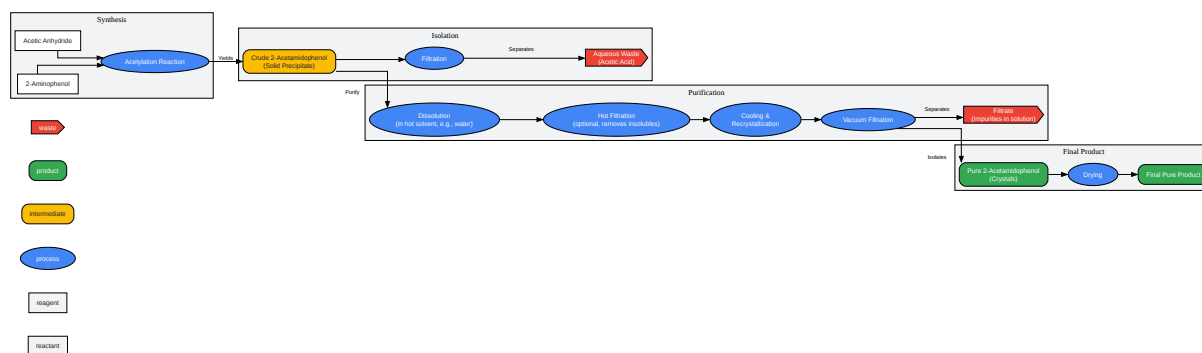
- Volatile solvent (e.g., acetone or methylene chloride)

Procedure (Thin Solid Film Method):

- Sample Preparation: Dissolve a small amount (a few mg) of **2-Acetamidophenol** in a few drops of a volatile solvent like acetone in a small vial.
- Film Casting: Place a drop of this solution onto the surface of a clean, dry salt plate.
- Solvent Evaporation: Allow the solvent to evaporate completely, leaving a thin, solid film of the compound on the plate.
- Spectrum Acquisition: Place the salt plate in the sample holder of the FTIR spectrometer.
- Analysis: Run the analysis to obtain the infrared spectrum, which shows absorbance peaks corresponding to the vibrational frequencies of the functional groups in **2-Acetamidophenol**.

## Visualization of Synthesis and Purification Workflow

The synthesis of **2-Acetamidophenol** typically involves the acetylation of 2-aminophenol. The subsequent purification by recrystallization is a critical step to obtain a pure product. The following diagram illustrates this common experimental workflow.



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Caption: Workflow for the synthesis and purification of **2-Acetamidophenol**.



## Spectral Data Summary

Spectroscopic data is essential for the structural elucidation and confirmation of **2-Acetamidophenol**.

- **<sup>1</sup>H NMR (Proton NMR):** The <sup>1</sup>H NMR spectrum provides information about the different types of protons in the molecule and their neighboring protons. For **2-Acetamidophenol**, one would expect to see signals corresponding to the aromatic protons on the benzene ring, the amide proton (N-H), and the methyl protons of the acetyl group. A spectrum is available in DMSO-d<sub>6</sub> at 400 MHz.[\[5\]](#)
- **IR (Infrared) Spectroscopy:** The IR spectrum is used to identify the functional groups. Key expected peaks for **2-Acetamidophenol** include:
  - A broad peak for the O-H stretch of the phenolic group.
  - A peak for the N-H stretch of the amide.
  - A strong peak for the C=O (amide I) stretch.
  - Peaks corresponding to C-N stretching and N-H bending (amide II).
  - Peaks for aromatic C-H and C=C stretching. IR spectra are available for samples prepared as KBr discs or nujol mulls.[\[5\]](#)
- **Mass Spectrometry:** Mass spectrometry provides the molecular weight and fragmentation pattern of the molecule. The molecular ion peak (M<sup>+</sup>) for **2-Acetamidophenol** would be observed at an m/z ratio corresponding to its molecular weight (151.16 g/mol). Electron ionization mass spectra are available for this compound.[\[5\]](#)[\[10\]](#)

## Safety and Handling

Appropriate safety precautions must be observed when handling **2-Acetamidophenol**.

- **Hazards:** It is harmful if swallowed and causes skin and eye irritation.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- **Personal Protective Equipment (PPE):** Wear suitable protective clothing, gloves, and eye/face protection.[\[4\]](#)[\[11\]](#) In case of dust formation, use an approved respirator.

- Handling: Avoid breathing dust, vapor, mist, or gas.[11] Avoid contact with skin and eyes.[11] Handle in a well-ventilated area.
- Storage: Store in a cool, dry place in a tightly closed container.[11] It is incompatible with strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[1][3]
- First Aid:
  - Eyes: Flush with plenty of water for at least 15 minutes and seek medical attention.[11]
  - Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[11]
  - Ingestion: Wash out mouth with water and get medical aid.[11]
  - Inhalation: Remove from exposure to fresh air. If not breathing, give artificial respiration. [11]

This guide provides a foundational understanding of the physicochemical properties of **2-Acetamidophenol**. For further in-depth analysis or specific applications, consulting the primary literature and safety data sheets is strongly recommended.

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